A Comparative Spectroscopic Guide to 6-Methylpyrazine-2-carbaldehyde for Researchers

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Compound of Interest

Compound Name:	*6-Methylpyrazine-2-carbaldehyde*
CAS No.:	*116758-01-1*
Cat. No.:	*B037811*

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In the fields of pharmaceutical development, agrochemical synthesis, and flavor science, the precise structural confirmation of heterocyclic compounds is paramount.[1] **6-Methylpyrazine-2-carbaldehyde**, a key intermediate, demands rigorous analytical characterization to ensure purity, confirm identity, and understand its chemical behavior. This guide provides an in-depth comparative analysis of the key spectroscopic data for **6-Methylpyrazine-2-carbaldehyde**, offering field-proven insights into the interpretation of its spectral features against relevant alternatives.

The structural nuances introduced by substituent groups on the pyrazine ring significantly influence the spectroscopic output.[2] Understanding these shifts is not merely academic; it is fundamental to quality control, reaction monitoring, and the rational design of new molecules. This document serves as a practical reference for scientists, detailing the causality behind experimental choices and presenting self-validating protocols for robust analysis.[3][4]

Molecular Structure and Spectroscopic Correlation

A foundational understanding begins with the molecule itself. The diagram below illustrates the structure of **6-Methylpyrazine-2-carbaldehyde** with standardized numbering for atom

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correlation in the subsequent NMR analysis.

Caption: Structure of **6-Methylpyrazine-2-carbaldehyde**.

^{1}H NMR Spectroscopy: The Proton Fingerprint

Proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy provides the most direct insight into the electronic environment of hydrogen atoms within a molecule.[5][6] The chemical shift (δ) of each proton is highly sensitive to the effects of adjacent heteroatoms and functional groups.

For **6-Methylpyrazine-2-carbaldehyde**, we expect three distinct signals in the aromatic/aldehyde region and one in the aliphatic region. The electron-withdrawing nature of the pyrazine nitrogens and the aldehyde group significantly deshields the ring protons, shifting them downfield.

Comparative ^{1}H NMR Data (400 MHz, $CDCl_3$)

Compound	Aldehyde-H (δ, ppm)	Ring H-3 (δ, ppm)	Ring H-5 (δ, ppm)	Methyl-H (δ, ppm)
6-Methylpyrazine-2-carbaldehyde	~10.1 (s)	~8.8 (s)	~8.6 (s)	~2.8 (s)
Pyrazine-2-carbaldehyde[7]	~10.2 (s)	~9.2 (d)	~8.8 (m)	-
5-Methylpyrazine-2-carbaldehyde[8]	~10.0 (s)	~8.9 (s)	-	~2.7 (s)

Analysis and Interpretation:

- The Aldehyde Proton: The aldehyde proton in all three compounds appears as a singlet around 10.0-10.2 ppm. This highly downfield shift is characteristic of a proton attached to a carbonyl carbon.

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- Effect of the Methyl Group: In the unsubstituted Pyrazine-2-carbaldehyde, the ring protons H-3 and H-5 show coupling.[7] However, in **6-Methylpyrazine-2-carbaldehyde**, the substitution of a proton at position 6 with a methyl group results in the two remaining ring protons (H-3 and H-5) appearing as singlets. The electron-donating nature of the methyl group slightly shields the ring protons compared to the unsubstituted analog, causing a slight upfield shift.

- Positional Isomerism: Comparing the 6-methyl and 5-methyl isomers, the relative positions of the ring protons are distinct. In the 6-methyl variant, two ring protons are observed, whereas the 5-methyl isomer shows only one ring proton signal (H-3), providing a clear method of differentiation.[8]

^{13}C NMR Spectroscopy: The Carbon Backbone

Carbon-13 NMR provides a map of the carbon framework. The chemical shifts are influenced by hybridization and the electronegativity of attached atoms.

Comparative ^{13}C NMR Data (101 MHz, $CDCl_3$)

Compound	C=O (δ, ppm)	C-2 (δ, ppm)	C-3 (δ, ppm)	C-5 (δ, ppm)	C-6 (δ, ppm)	CH_3 (δ, ppm)
6-Methylpyrazine-2-carbaldehyde	~192.0	~152.0	~145.0	~143.0	~160.0	~22.0
2-Methylpyrazine[9]	-	~151.5	~143.3	~142.5	~144.9	~21.5
Methyl pyrazine-2-carboxylate[10]	~165.0 (Ester)	~147.0	~147.5	~144.0	~145.5	-

Analysis and Interpretation:

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- Carbonyl Carbon: The aldehyde carbonyl carbon of **6-Methylpyrazine-2-carbaldehyde** exhibits a characteristic downfield shift to ~192.0 ppm, which is significantly different from the ester carbonyl in Methyl pyrazine-2-carboxylate (~165.0 ppm).[10]

- Ring Carbons: The carbon atoms attached to nitrogen (C-2 and C-6) are the most deshielded among the ring carbons. The substitution of a hydrogen with an aldehyde group at C-2 and a methyl group at C-6 causes them to resonate further downfield compared to the carbons in 2-Methylpyrazine.[9] Specifically, C-6, bonded to the electron-donating methyl group, and C-2, bonded to the electron-withdrawing aldehyde, show distinct and predictable shifts.

Infrared (IR) Spectroscopy: Vibrational Signatures

IR spectroscopy is a rapid and effective technique for identifying key functional groups based on their vibrational frequencies.[11]

Key IR Absorptions (cm^{-1})

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Functional Group	6-Methylpyrazine-2-carbaldehyde	General Range (Aromatic Aldehyde)	Causality
C-H Stretch (Aromatic)	~3050	3100-3000	Stretching vibration of sp^2 C-H bonds on the pyrazine ring.
C-H Stretch (Aldehyde)	~2850, ~2750	2900-2800, 2800-2700	The characteristic doublet arises from Fermi resonance between the C-H stretching and an overtone of the C-H bending vibration.
C=O Stretch (Carbonyl)	~1710	1715-1680	A strong, sharp absorption due to the stretching of the highly polar carbonyl double bond.[11] Conjugation with the pyrazine ring lowers the frequency from a typical aliphatic aldehyde (~1730 cm^{-1}).
C=N, C=C Stretch (Ring)	~1580, ~1470	1600-1450	Vibrations associated with the aromatic pyrazine ring system.

The most diagnostic peak is the strong C=O stretch around 1710 cm^{-1}. Its position indicates a conjugated aldehyde, which is a critical piece of data for confirming the structure and distinguishing it from non-conjugated aldehydes or other carbonyl-containing compounds like ketones or esters.

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Mass Spectrometry (MS): Fragmentation and Molecular Weight

Mass spectrometry provides the molecular weight and crucial information about the molecule's fragmentation pattern under electron impact (EI).

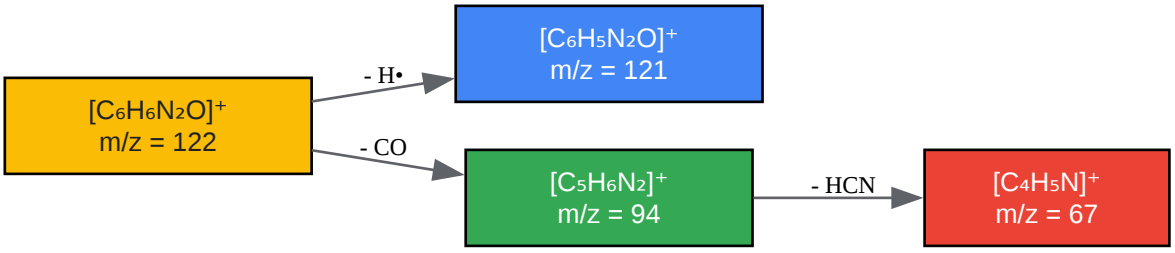
- Molecular Ion (M^+): For **6-Methylpyrazine-2-carbaldehyde** ($C_6H_6N_2O$), the exact mass is 122.0480 g/mol .[1][8] The mass spectrum will show a prominent molecular ion peak at m/z = 122.

- Key Fragmentation Pathways: Pyrazine derivatives often exhibit characteristic fragmentation patterns.[12][13][14] Common fragmentation steps for this molecule include:

  - Loss of the Aldehyde Proton (M-1): A peak at m/z = 121 results from the loss of the hydrogen atom from the aldehyde group.

  - Loss of Carbon Monoxide (M-28): A significant peak at m/z = 94 arises from the loss of a neutral CO molecule from the molecular ion, resulting in a methyl-substituted pyrazine radical cation. This is a very common fragmentation for aromatic aldehydes.[15]

  - Loss of HCN: Subsequent fragmentation of the pyrazine ring can lead to the loss of HCN (27 amu), a characteristic fragmentation of nitrogen-containing heterocyclic rings.[13]



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Caption: Key MS fragmentation pathways for the title compound.

Experimental Protocols: A Self-Validating System

Adherence to standardized protocols is essential for data reproducibility and integrity.

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Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.[2] Ensure the instrument is properly shimmed to achieve optimal resolution.
- ^{1}H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
- ^{13}C NMR Acquisition: Use a proton-decoupled pulse sequence. A larger number of scans (e.g., 1024 or more) will be necessary due to the low natural abundance of ^{13}C.
- Data Processing: Process the Free Induction Decay (FID) with Fourier transformation.[2] Phase and baseline correct the spectrum. Calibrate the chemical shift scale by setting the TMS signal to 0.00 ppm for ^{1}H and ^{13}C spectra.

Protocol 2: FTIR Spectroscopy (ATR Method)

- Background Scan: Clean the Attenuated Total Reflectance (ATR) crystal with an appropriate solvent (e.g., isopropanol) and acquire a background spectrum.
- Sample Application: Place a small amount of the solid or liquid sample directly onto the ATR crystal, ensuring good contact.
- Spectrum Acquisition: Collect the sample spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1}.
- Data Analysis: The resulting spectrum should be displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}). Identify and label the key vibrational bands.

Protocol 3: GC-MS Analysis

- Sample Preparation: Prepare a dilute solution of the sample (~100 ppm) in a volatile solvent like dichloromethane or ethyl acetate.

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- Instrumentation: Use a Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an Electron Ionization (EI) source.
- GC Method: Employ a suitable capillary column (e.g., DB-5ms). A typical temperature program might start at 50°C, hold for 1 minute, then ramp at 10°C/min to 250°C.
- MS Method: Set the EI source to 70 eV. Scan a mass range from m/z 40 to 200.
- Data Analysis: Identify the peak corresponding to the compound in the total ion chromatogram. Analyze the mass spectrum of this peak to identify the molecular ion and key fragment ions.

Conclusion

The structural elucidation of **6-Methylpyrazine-2-carbaldehyde** is reliably achieved through a multi-technique spectroscopic approach. ^{1}H and ^{13}C NMR provide a detailed map of the proton and carbon environments, allowing for unambiguous differentiation from positional isomers and related structures. IR spectroscopy offers rapid confirmation of the key aldehyde functional group, while mass spectrometry confirms the molecular weight and provides corroborating structural evidence through predictable fragmentation patterns. By comparing this data with that of known alternatives and adhering to rigorous experimental protocols, researchers can ensure the identity and purity of this vital chemical intermediate with high confidence.

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